

Application Notes and Protocols for 4-Ethyl-2,4-dimethylheptane

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Compound of Interest

Compound Name: 4-Ethyl-2,4-dimethylheptane

Cat. No.: B14556577

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **4-Ethyl-2,4-dimethylheptane** (CAS No. 61868-25-5) is readily available. The following handling and storage procedures are based on data for structurally similar branched alkanes, such as 4,4-dimethylheptane and 2,4-dimethylheptane. It is imperative to handle this chemical with caution and to perform a thorough risk assessment before use.

Chemical and Physical Properties

This section summarizes the known physical and chemical properties of **4-Ethyl-2,4-dimethylheptane**.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	[1]
Molecular Weight	156.31 g/mol	[1]
CAS Number	61868-25-5	[1]
Boiling Point	~178.9 °C	
Density	~0.755 g/cm ³	
Appearance	Colorless liquid (presumed)	

Hazard Identification and Classification

Based on data for similar compounds, **4-Ethyl-2,4-dimethylheptane** is anticipated to have the following hazards.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H336: May cause drowsiness or dizziness
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Ethyl-2,4-dimethylheptane** to minimize exposure.[\[2\]](#)

PPE Category	Specifications
Eye and Face Protection	Tightly fitting safety goggles with side shields are mandatory. A face shield should be worn when there is a risk of splashing.[3][4]
Skin and Body Protection	A flame-resistant lab coat must be worn. For larger quantities, a chemically resistant apron is recommended. Closed-toe shoes are required.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) are required. Gloves should be inspected for any signs of degradation before use.[3][5]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge should be used.[3][5]

Experimental Protocols

Safe Handling Protocol

- Preparation:
 - Conduct a pre-work risk assessment.
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood is functioning correctly.
 - Have spill containment materials readily accessible.
- Handling:
 - All handling and dispensing of **4-Ethyl-2,4-dimethylheptane** should be performed within a certified chemical fume hood.

- Ground and bond containers when transferring the liquid to prevent static discharge. Use spark-proof tools.^[5]
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Keep containers tightly closed when not in use.^[5]
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling.
 - Clean and decontaminate all work surfaces.
 - Properly dispose of any contaminated materials as hazardous waste.

Storage Protocol

- Store **4-Ethyl-2,4-dimethylheptane** in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.^{[3][5]}
- Keep the container tightly closed and properly labeled with the chemical name, CAS number, and hazard pictograms.^{[3][5]}
- Store in a designated flammable liquid storage cabinet.
- Segregate from incompatible materials such as oxidizing agents.

Spill Response Protocol

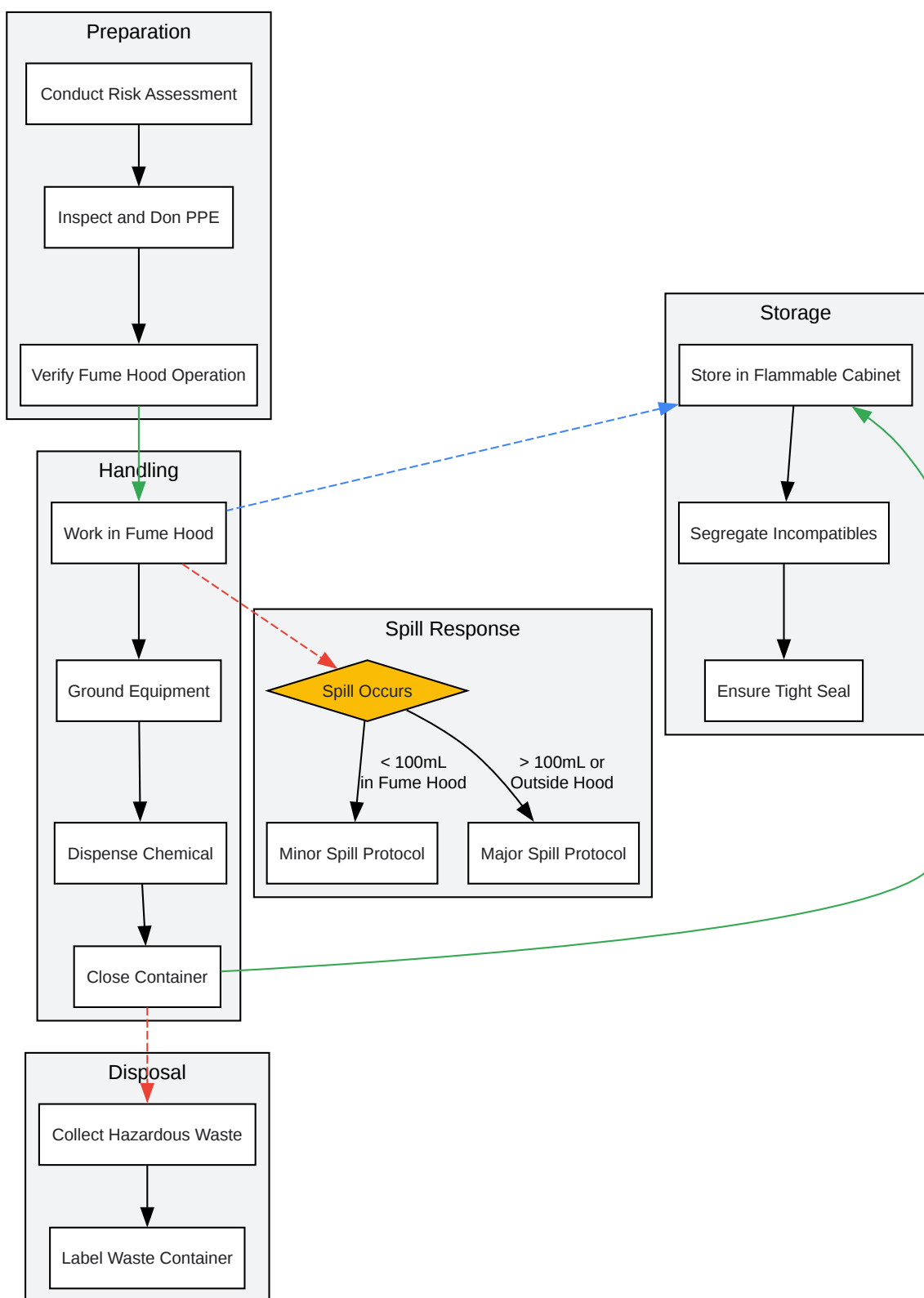
- Minor Spills (less than 100 mL) in a Fume Hood:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.^{[3][5]}

- Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills (greater than 100 mL) or Spills Outside a Fume Hood:
 - Evacuate the laboratory immediately and alert others.
 - If flammable vapors are present, turn off all ignition sources if it is safe to do so.
 - Close the laboratory doors to contain the vapors.
 - Contact the institution's emergency response team.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [3] [5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [3] [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5] [6]

Diagrams



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Caption: Workflow for handling and storing **4-Ethyl-2,4-dimethylheptane**.

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